

A Comparative Analysis of Bond Strength: Heliosit vs. Transbond XT in Orthodontic Adhesion

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Heliosit*

Cat. No.: *B12652425*

[Get Quote](#)

In the field of orthodontics, the reliability of the adhesive used to bond brackets to tooth enamel is paramount for successful treatment outcomes. Among the myriad of available products, **Heliosit** Orthodontic (Ivoclar Vivadent) and Transbond XT (3M Unitek) are two widely utilized light-cured adhesives. This guide provides a detailed comparison of their bond strength, drawing upon data from multiple in-vitro studies to offer researchers, scientists, and drug development professionals a comprehensive overview of their performance.

Quantitative Data Summary

The shear bond strength (SBS) is a critical measure of an orthodontic adhesive's performance, indicating its ability to resist the forces exerted during treatment. A comprehensive review of in-vitro studies reveals a consistent trend in the bond strength of **Heliosit** and Transbond XT.

Study	Adhesive	Mean Shear Bond Strength (MPa)	Standard Deviation (MPa)
Khan et al. (2020)[1][2][3]	Transbond XT	25.5	1.69
Heliosit	10.54	1.86	
F1000Research (2023)[4][5]	Transbond XT	12.91	2.0
Heliosit	10.93	1.71	
Journal of Contemporary Orthodontics (2022)[6][7][8]	Transbond XT	Highest among 4 adhesives	-
Heliosit	Lowest among 4 adhesives	-	
Upadhyay et al. (2019) - Metallic Brackets[9]	Transbond XT	29.55	9.6
Heliosit	23.10	9.02	
Upadhyay et al. (2019) - Ceramic Brackets[9]	Transbond XT	27.63	12.21
Heliosit	16.22	4.68	

The data consistently indicates that Transbond XT exhibits a higher mean shear bond strength compared to **Heliosit** across various experimental conditions and bracket types.[1][2][3][4][5][6][8][9] While both adhesives generally provide clinically acceptable bond strengths, the difference in their performance is statistically significant in several studies.[1][2][3][6][8] For instance, one study reported a mean SBS of 25.5 MPa for Transbond XT, whereas **Heliosit** demonstrated a mean SBS of 10.54 MPa.[1][2][3] Another recent study found the mean SBS for Transbond XT to be 12.91 ± 2.0 MPa, compared to 10.93 ± 1.71 MPa for **Heliosit**. [4][5]

Experimental Protocols

The following outlines a typical experimental methodology employed in the in-vitro assessment of orthodontic adhesive bond strength, as synthesized from the reviewed literature.

1. Tooth Preparation:

- Extracted human premolars, free of caries or visible defects, are collected and stored in a solution such as distilled water or saline to prevent dehydration.[8]
- The buccal surfaces of the teeth are cleaned with a slurry of pumice and water using a rubber cup to remove any surface deposits.[10]
- The teeth are then thoroughly rinsed with water and dried with oil-free air.[10]

2. Etching:

- The enamel surface is etched using 37% phosphoric acid gel.[6] The etching time can vary between studies, with common durations being 15, 60, or 90 seconds.[6][10]
- Following etching, the teeth are rinsed extensively with water for at least 20-60 seconds and then dried until the enamel exhibits a characteristic chalky-white appearance.[10][11]

3. Adhesive Application and Bracket Bonding:

- For Transbond XT, a thin layer of primer is typically applied to the etched enamel surface.[11] **Heliosit** is often described as a primerless system.[12]
- The respective adhesive is applied to the base of the orthodontic bracket (e.g., stainless steel or ceramic premolar brackets).
- The bracket is then firmly pressed onto the prepared tooth surface. Excess adhesive around the bracket base is removed.

4. Light Curing:

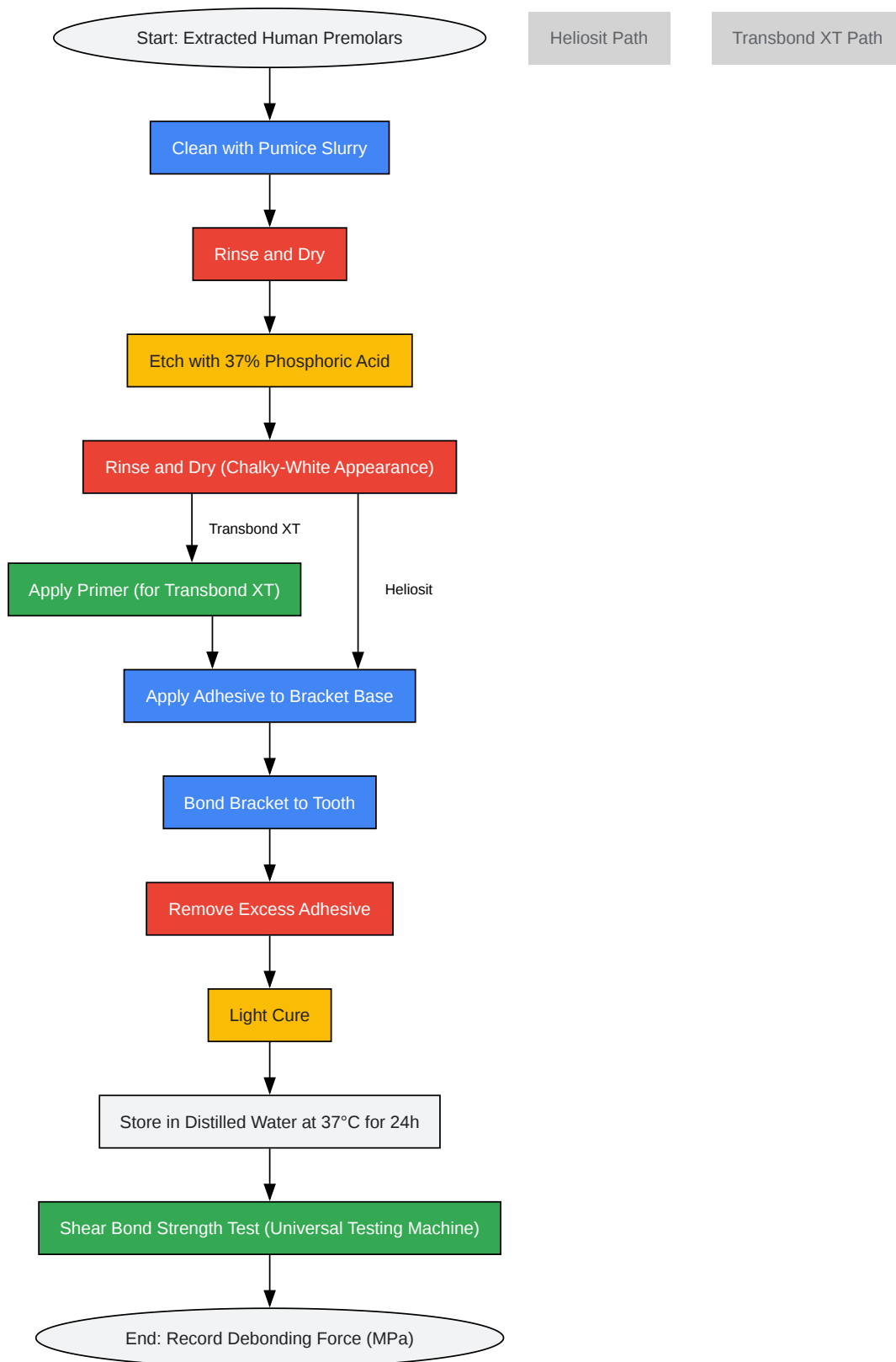
- A light-curing unit (e.g., LED) is used to polymerize the adhesive. The curing time varies according to the manufacturer's instructions and the specific light unit used, with typical

durations ranging from 3 to 40 seconds per side (mesial and distal).[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[11\]](#)

5. Shear Bond Strength Testing:

- After bonding, the samples are stored in distilled water at 37°C for 24 hours to simulate oral conditions.
- A universal testing machine is used to apply a shear force to the bracket until debonding occurs. The machine is set to a specific crosshead speed, commonly 0.5 mm/min or 1 mm/min.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)
- The force required to debond the bracket is recorded in Newtons (N) and then converted to megapascals (MPa) by dividing the force by the bracket base area.

Experimental Workflow



[Click to download full resolution via product page](#)

Caption: Experimental workflow for in-vitro shear bond strength testing.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. iajps.com [iajps.com]
- 2. podj.com.pk [podj.com.pk]
- 3. researchgate.net [researchgate.net]
- 4. f1000research-files.f1000.com [f1000research-files.f1000.com]
- 5. Clinical performance of light-cured orthodontic adhesives for bonding brackets – an in-vitro study - PMC [pmc.ncbi.nlm.nih.gov]
- 6. A comparative study of shear bond strength of four different light cure orthodontic adhesives: An in vitro study - J Contemp Orthod [jco-ios.org]
- 7. A comparative study of shear bond strength of four different light cure orthodontic adhesives: An in vitro study [ouci.dntb.gov.ua]
- 8. jco-ios.org [jco-ios.org]
- 9. iosrjournals.org [iosrjournals.org]
- 10. academic.oup.com [academic.oup.com]
- 11. researchpublish.com [researchpublish.com]
- 12. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [A Comparative Analysis of Bond Strength: Heliosit vs. Transbond XT in Orthodontic Adhesion]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12652425#bond-strength-comparison-of-heliosit-vs-transbond-xt>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com